

Troubleshooting false positives in immunological EtG screening

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Compound of Interest

Compound Name: *Propyl b-D-glucuronide*

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Technical Support Center: Ethyl Glucuronide (EtG) Immunoassay

Welcome to the technical support resource for immunological Ethyl Glucuronide (EtG) screening. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of EtG testing, with a specific focus on identifying and resolving false-positive results. Our goal is to provide you with the expertise and practical tools necessary to ensure the accuracy and reliability of your screening data.

Frequently Asked Questions (FAQs)

This section provides quick answers to the most common issues encountered during EtG immunoassay screening.

Q1: What is the basic principle of an immunological EtG screening test?

A: Most EtG screening assays are homogeneous enzyme immunoassays.^{[1][2][3]} The principle is based on competition. The assay contains a limited number of specific antibodies to EtG. In

the reagent, there is EtG chemically labeled with an enzyme like Glucose-6-Phosphate Dehydrogenase (G6PDH). When a urine sample is added, any EtG present in the sample competes with the enzyme-labeled EtG for binding to the antibody.^{[1][3]} If the sample contains a high concentration of EtG, it will bind to most of the antibodies, leaving the enzyme-labeled EtG free and active. This enzyme activity is measured spectrophotometrically and is directly proportional to the EtG concentration in the sample.^[3] Conversely, in a negative sample, the antibody binds to the enzyme-labeled EtG, inhibiting its activity, resulting in a low signal.^{[1][2]}

Q2: We have a positive EtG screen, but the subject denies alcohol consumption. What are the most common causes of a false positive?

A: A positive screening result is considered preliminary and must be interpreted with caution.^{[1][2][3]} Several factors can lead to a presumptive positive that is not due to the consumption of alcoholic beverages:

- **Incidental/Environmental Exposure:** Frequent use of products containing ethanol, such as alcohol-based hand sanitizers, mouthwashes, and certain medications (e.g., cough syrups), can lead to the formation of EtG and its excretion in urine at detectable levels.^{[4][5][6][7]}
- **Cross-Reactivity:** The antibodies used in immunoassays may bind to molecules that are structurally similar to EtG, leading to a positive signal. Glucuronides of other short-chain alcohols, like propyl and butyl alcohol (found in some industrial solvents or sanitizers), are known cross-reactants.^{[8][9][10]}
- **In Vitro Synthesis:** In rare cases, if a urine sample is contaminated with certain bacteria (like *E. coli*) and contains sugar and ethanol (e.g., from uncontrolled diabetes), the bacteria can synthesize EtG in the collection container after the sample has been provided.^{[11][12][13]} This underscores the importance of proper sample storage and preservation.^[12]

Q3: What is an assay "cutoff" and how does it relate to false positives?

A: The cutoff is a pre-determined concentration of EtG above which a sample is considered presumptively positive. Cutoffs are established to balance sensitivity (the ability to detect true positives) and specificity (the ability to identify true negatives).^[12] A very low cutoff (e.g., 100 ng/mL) increases sensitivity, making it more likely to detect any alcohol exposure, but it also raises the risk of false positives from incidental exposure.^{[4][14][15][16]} Higher cutoffs (e.g.,

500 ng/mL or 1000 ng/mL) improve specificity and are more indicative of actual beverage consumption, reducing the likelihood of false positives from environmental sources.[12][16][17] The Substance Abuse and Mental Health Services Administration (SAMHSA) has provided guidance suggesting that higher cutoffs are preferable to avoid misinterpretation of results from incidental contact.[17][18]

Q4: Can any medications cause a false-positive EtG screen?

A: While direct cross-reactivity is a concern, some medications contain significant amounts of ethanol as a solvent, which can be metabolized to EtG.[4] Always review the excipient list of a subject's medications. Additionally, there have been reports of certain medications, like the sedative chloral hydrate, having metabolites that may cross-react with some EtG immunoassays.[4][19]

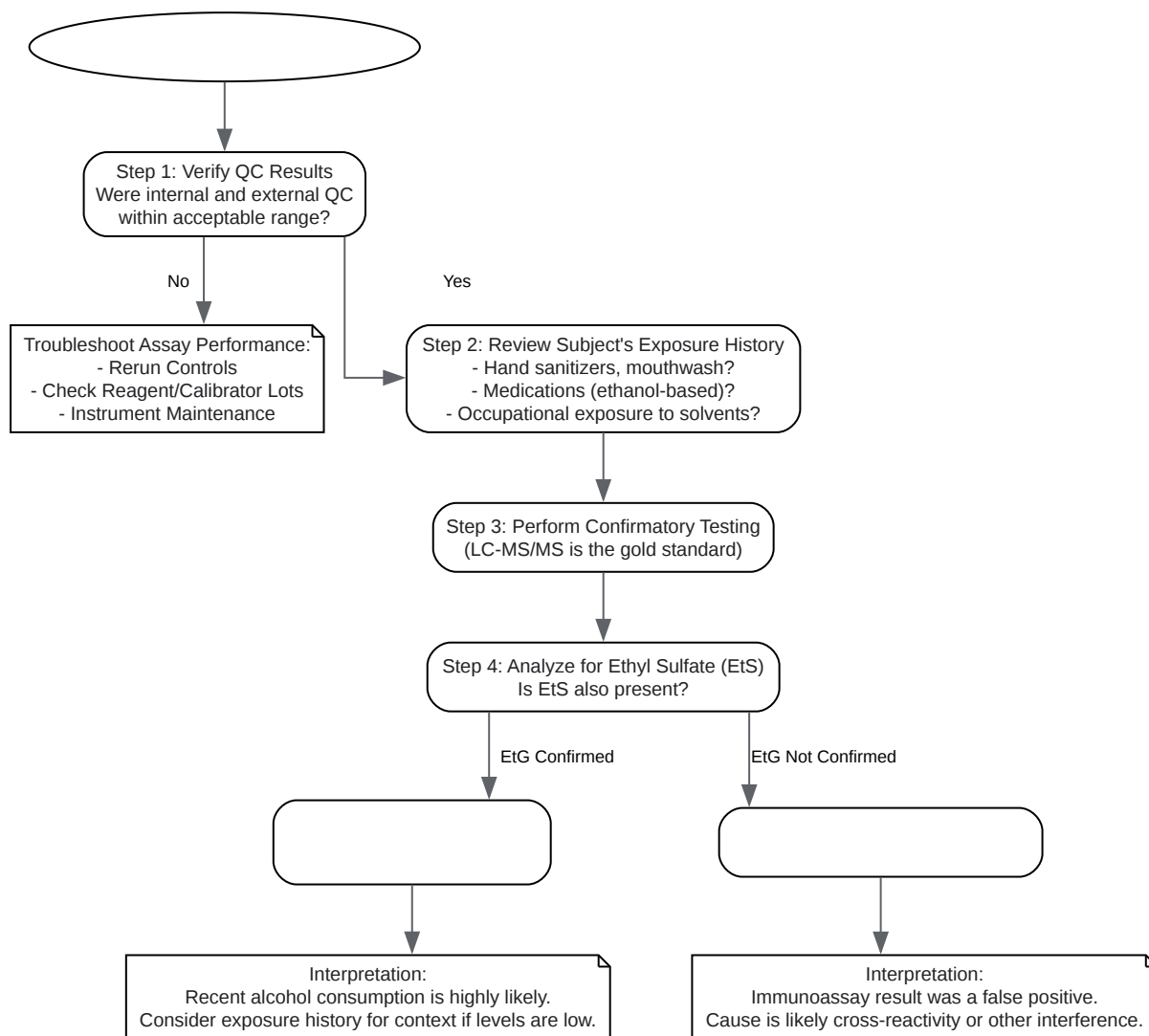
Q5: How should we handle and store urine samples to prevent false results?

A: Proper sample handling is critical. To prevent in vitro synthesis of EtG by bacteria, urine samples should be refrigerated or frozen if testing is not performed immediately.[12] Using collection containers with a preservative like sodium fluoride (NaF) can also inhibit microbial activity.[12] To prevent false negatives from bacterial degradation of EtG, especially in samples with urinary tract infections, prompt analysis or proper storage is essential.[12][20]

In-Depth Troubleshooting Guides

Guide 1: Investigating a Discrepant Positive Screening Result

A positive immunoassay result that is contested or unexpected requires a systematic investigation. This guide provides a logical workflow to dissect the issue.



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Caption: Troubleshooting workflow for a positive EtG screen.

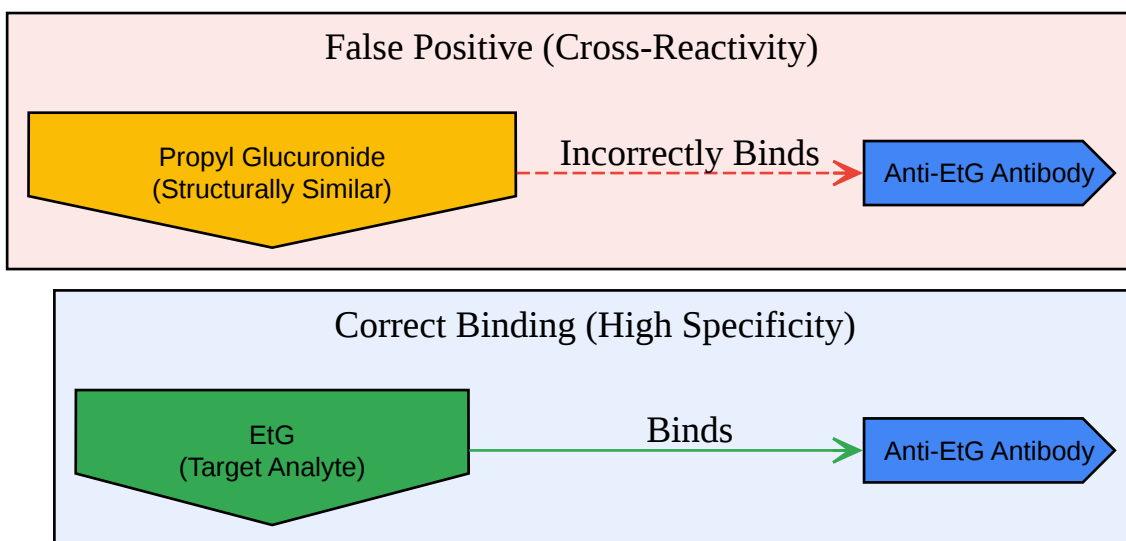
- Step 1 (Verify QC): Before questioning the sample, question the assay run. Quality Control (QC) materials are the benchmark for assay validity. If controls fail, the entire run is invalid,

and no patient results should be reported.

- Step 2 (Review History): This step contextualizes the result. EtG is a highly sensitive marker, and low-level positives can result from intense incidental exposure.[\[17\]](#)[\[21\]](#) Documenting potential exposures is crucial for accurate interpretation, especially for results near the cutoff.
- Step 3 (Confirmatory Testing): This is the most critical step. Immunoassays are screening tools; their purpose is to quickly identify negative samples. Presumptive positives must be confirmed by a more specific method.[\[1\]](#)[\[2\]](#)[\[3\]](#) Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard because it identifies molecules based on both their retention time and their unique mass-to-charge ratio, providing much higher specificity than immunoassays.[\[22\]](#)
- Step 4 (Analyze for EtS): Ethyl Sulfate (EtS) is another minor metabolite of ethanol that is formed concurrently with EtG.[\[12\]](#)[\[23\]](#) Analyzing for EtS provides a secondary check. Since EtS is structurally different from EtG, it is not subject to the same cross-reactivities. The simultaneous presence of both EtG and EtS in a confirmation test unequivocally confirms ethanol exposure.[\[12\]](#)[\[23\]](#)[\[24\]](#) Furthermore, EtS is stable and not subject to the same bacterial synthesis or degradation issues as EtG, making it a valuable complementary marker.[\[11\]](#)[\[12\]](#)

Guide 2: Understanding and Identifying Cross-Reactivity

Cross-reactivity occurs when the assay's antibodies bind to substances other than EtG. This is a known limitation of immunoassays.



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Caption: Diagram of correct antibody binding vs. cross-reactivity.

While manufacturers strive for high specificity, some level of cross-reactivity is inherent. It is crucial to be aware of potential interferents, especially if your study population may be exposed to them.

Compound	Common Source(s)	Reported Cross-Reactivity Potential	Citation(s)
1-Propyl Glucuronide	Propanol-based hand sanitizers, industrial solvents	Moderate (e.g., ~10%)	[9][10]
2-Propyl Glucuronide	Isopropanol-based hand sanitizers, rubbing alcohol	High (Can be >70%)	[8][10]
Butyl Glucuronides	Industrial solvents, some synthetic flavorings	Low to Moderate (e.g., 4-9%)	[8]
Methyl Glucuronide	Methanol exposure (rare)	Low (e.g., 4-9%)	[8]
Trichloroethyl Glucuronide	Metabolite of the sedative Chloral Hydrate	Suspected to cross-react	[4][19]

Note: Cross-reactivity percentages can vary significantly between different assay manufacturers. Always consult the specific assay's package insert for detailed information.

Experimental Protocols

Protocol 1: Confirmation of EtG and EtS by LC-MS/MS

This protocol provides a general workflow for the confirmation of presumptive positive EtG screens. Specific parameters must be optimized for your particular instrumentation.

Objective: To qualitatively confirm and quantitatively determine the concentration of EtG and EtS in a urine sample previously screened as positive by immunoassay.

Methodology:

- Sample Preparation (Dilute-and-Shoot)

1. Allow urine sample, calibrators, and controls to equilibrate to room temperature.

2. Vortex the samples to ensure homogeneity.
 3. In a clean microcentrifuge tube or autosampler vial, combine 950 μL of mobile phase A (or a suitable buffer) with 50 μL of the urine sample.
 4. Add an appropriate volume of an internal standard solution containing deuterated EtG (EtG-d5) and deuterated EtS (EtS-d5). This is critical for accurate quantification, as it corrects for matrix effects and instrument variability.
 5. Vortex the mixture thoroughly.
 6. Centrifuge the sample at $>10,000 \times g$ for 5 minutes to pellet any particulates.
 7. Transfer the supernatant to a clean autosampler vial for injection.
- LC-MS/MS Instrumentation & Conditions (Example)
 - LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - Column: A C18 reversed-phase column suitable for polar analytes.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A suitable gradient starting with high aqueous phase to retain the polar analytes, ramping up the organic phase to elute them.
 - Mass Spectrometer: A triple quadrupole mass spectrometer.
 - Ionization Source: Electrospray Ionization (ESI) in negative mode.
 - MRM Transitions: Monitor at least two specific Multiple Reaction Monitoring (MRM) transitions for each analyte (EtG, EtS) and their corresponding internal standards. This ensures identity confirmation.
 - Example for EtG: Q1: 221.1 $\rightarrow$ Q3: 75.1 (Quantifier), Q1: 221.1 $\rightarrow$ Q3: 85.1 (Qualifier)

- Example for EtS: Q1: 125.0 -> Q3: 97.0 (Quantifier), Q1: 125.0 -> Q3: 80.0 (Qualifier)
- Data Analysis & Interpretation
 1. Identification: A sample is confirmed positive for EtG or EtS if a peak is detected at the expected retention time for both the quantifier and qualifier MRM transitions, and the ratio of their peak areas is within +/- 20% of the ratio observed in the calibrators.
 2. Quantification: Calculate the concentration of the analyte based on the peak area ratio of the analyte to its deuterated internal standard, plotted against a calibration curve.
 3. Final Result: If the quantified EtG and/or EtS concentration is above the laboratory's established confirmatory cutoff (e.g., 100 ng/mL), the sample is reported as Confirmed Positive. If it is below the cutoff, the initial screen is determined to be a false positive.

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